

A Comparative Guide to Bzo-chmoxizid Quantification: GC-MS vs. LC-QTOF-MS

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Compound of Interest

Compound Name: Bzo-chmoxizid

Cat. No.: B13850455

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This guide provides a detailed comparison of two primary analytical techniques for the quantification of **Bzo-chmoxizid**, a synthetic cannabinoid of the "OXIZID" class: Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Quadrupole Time of Flight Mass Spectrometry (LC-QTOF-MS). This document outlines the experimental protocols for each method, presents a comparative analysis of their performance, and illustrates relevant workflows and biological pathways.

Comparative Quantitative Data

The following table summarizes the key quantitative performance parameters for the analysis of **Bzo-chmoxizid** and related synthetic cannabinoids using GC-MS and LC-QTOF-MS. It is important to note that while specific quantitative validation data for **Bzo-chmoxizid** is limited in publicly available literature, the presented values are based on established methods for closely related analogs and provide a reliable estimate for comparative purposes.

Parameter	GC-MS	LC-QTOF-MS
Limit of Detection (LOD)	20-50 µg/mL (for related compounds BZO-POXIZID and MDA-19)[1]	Estimated in the low ng/mL range
Limit of Quantification (LOQ)	Not explicitly stated; typically higher than LOD	0.1 - 12 ng/mL (for a range of synthetic cannabinoids)
Linearity	Established for related compounds, specific range not provided[1]	Method dependent, but typically exhibits a wide linear range
Precision	Between-run precision of 0.10 or less for related compounds[1]	High precision is achievable with appropriate internal standards
Accuracy	Described as accurate for the detection of related compounds[1]	High mass accuracy (<5 ppm) allows for confident identification
Sample Throughput	Moderate	High, especially with UHPLC systems
Specificity	Good, based on retention time and mass spectrum[2]	Excellent, due to high mass resolution and MS/MS capabilities

Experimental Protocols

Detailed methodologies for the analysis of **Bzo-chmoxizid** using GC-MS and LC-QTOF-MS are provided below. These protocols are based on methods reported by the Center for Forensic Science Research and Education.

Gas Chromatography-Mass Spectrometry (GC-MS)

Sample Preparation: Samples are prepared by dilution in methanol.

Instrumentation and Conditions:

- Instrument: Agilent 5975 Series GC/MSD System
- Column: Agilent J&W DB-1 (12 m x 200 μ m x 0.33 μ m)
- Carrier Gas: Helium at a flow rate of 1.46 mL/min
- Temperatures:
 - Injection Port: 265 °C
 - Transfer Line: 300 °C
 - MS Source: 230 °C
 - MS Quadrupole: 150 °C
- Oven Program: Initial temperature of 50 °C, ramped at 30 °C/min to 340 °C and held for 2.3 minutes.
- Injection: 1 μ L, splitless injection
- MS Parameters:
 - Mass Scan Range: 40-550 m/z
 - Threshold: 250
- Retention Time: Approximately 9.13 minutes

Liquid Chromatography-Quadrupole Time of Flight Mass Spectrometry (LC-QTOF-MS)

Sample Preparation: The sample previously prepared for GC-MS is further diluted 1:100 in the mobile phase.

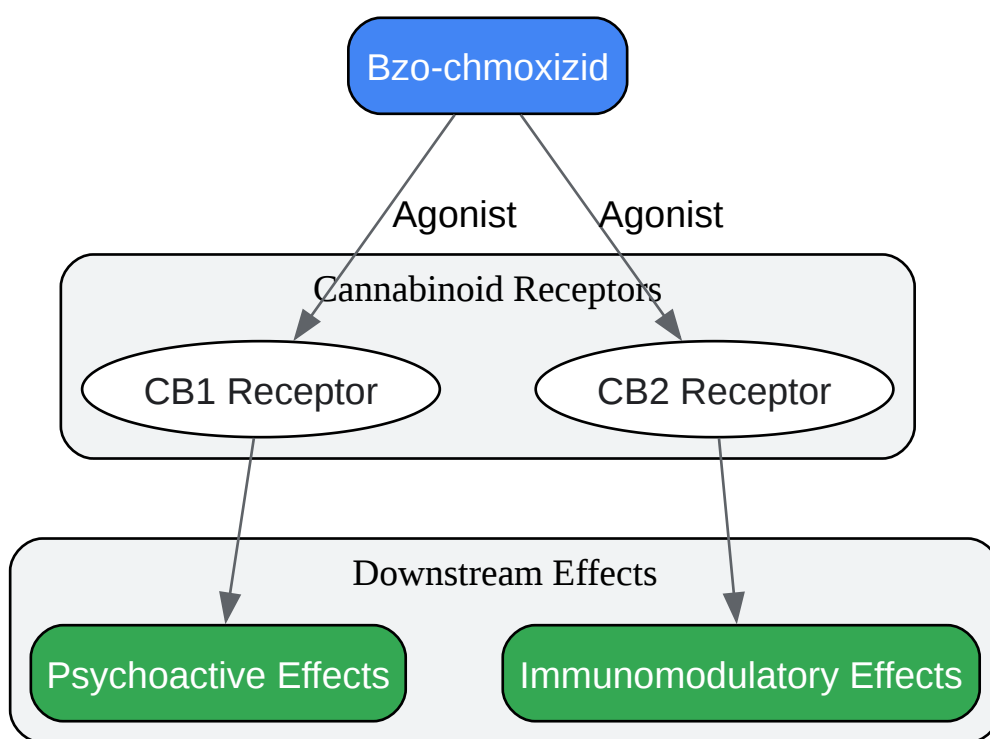
Instrumentation and Conditions:

- Instrument: Sciex TripleTOF® 5600+ with a Shimadzu Nexera XR UHPLC system

- Column: Phenomenex® Kinetex C18 (50 mm x 3.0 mm, 2.6 μ m)
- Mobile Phase:
 - A: 10 mM Ammonium formate (pH 3.0)
 - B: 50:50 Methanol/Acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient: Initial conditions are 95% A and 5% B, changing to 5% A and 95% B over 13 minutes, then returning to initial conditions at 15.5 minutes.
- Temperatures:
 - Autosampler: 15 °C
 - Column Oven: 30 °C
 - Source Heater: 600 °C
- Injection: 10 μ L injection volume
- QTOF Parameters:
 - TOF MS Scan Range: 100-510 Da
 - Fragmentation: Collision Energy Spread of 35 ± 15 eV
 - MS/MS Scan Range: 50-510 Da
- Retention Time: Approximately 10.61 minutes

Visualizations

Experimental Workflows



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References

- 1. "Identification Of The Synthetic Cannabinoids Bzo-Poxizid And Mda-19 Us" by Samantha Way [digitalcommons.library.uab.edu]
- 2. drugsandalcohol.ie [drugsandalcohol.ie]
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